

3-Amino-4-methylpicolinamide: Structural Analysis & Synthetic Utility

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Compound of Interest

Compound Name: 3-Amino-4-methylpicolinamide

Cat. No.: B12859581

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CAS Number: 1612242-49-5 Chemical Name: 3-Amino-4-methylpyridine-2-carboxamide

Molecular Formula: C

H

N

O Molecular Weight: 151.17 g/mol

Executive Summary

3-Amino-4-methylpicolinamide is a critical heterocyclic building block in medicinal chemistry.

[1] Unlike the more common 4-substituted picolinamides (e.g., Sorafenib intermediates), this scaffold features a 3-amino group adjacent to the amide "warhead." This specific substitution pattern has been identified as a key determinant for potency and CNS penetration in the development of metabotropic glutamate receptor subtype 4 (mGlu4) positive allosteric modulators (PAMs), offering new therapeutic avenues for Parkinson's disease.

Chemical Identity & Physicochemical Properties[2]

[3][4][5]

The molecule consists of a pyridine ring substituted with a carboxamide at position 2, a primary amine at position 3, and a methyl group at position 4. The proximity of the 3-amino group to the 2-carboxamide creates an intramolecular hydrogen bond, locking the conformation and influencing ligand-receptor binding kinetics.

Property	Data	Note
Appearance	Off-white to pale yellow solid	Typical of amino-pyridines
Predicted LogP	-0.2 - 0.5	Amphiphilic; good CNS penetration potential
pKa (Predicted)	-6.5 (Pyridine N)	Weakly basic
H-Bond Donors	2 (-NH ₂ , -CONH ₂)	Critical for active site interaction
H-Bond Acceptors	3 (Pyridine N, C=O, -NH ₂)	
Solubility	DMSO, Methanol, dilute acid	Limited solubility in non-polar solvents

Synthesis & Manufacturing Protocols

The synthesis of **3-Amino-4-methylpicolinamide** typically avoids direct nitration due to regioselectivity issues. The most robust industrial route involves the functionalization of 3-amino-4-methylpyridine or the conversion of the corresponding nitrile.

Route A: The Cyanation-Hydrolysis Pathway (Industrial Preferred)

This route ensures regioselectivity at the 2-position via Reissert-Henze type chemistry or Pd-catalyzed cyanation.

- Starting Material: 3-Amino-4-methylpyridine (CAS 3430-27-1).
- Step 1 (Protection): Protection of the 3-amino group (e.g., Acetyl or Boc) to prevent side reactions.

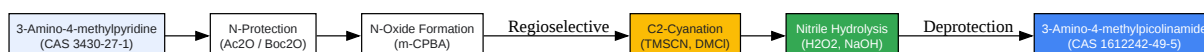
- Step 2 (N-Oxidation): Oxidation using m-CPBA or H₂O₂/Urea to form the N-oxide.
- Step 3 (Cyanation): Treatment with TMS-CN and Dimethylcarbamoyl chloride (Reissert-Henze conditions) to introduce the nitrile at C2.
- Step 4 (Hydrolysis): Controlled hydrolysis of the nitrile to the primary amide using basic conditions (H₂O₂, NaOH) or catalytic hydration (Parkins catalyst).
- Step 5 (Deprotection): Removal of the amino protecting group.

Route B: From 3-Amino-4-methylpicolinic Acid (Lab Scale)

Direct amide coupling if the carboxylic acid precursor is available.

- Activation: 3-Amino-4-methylpicolinic acid + HATU/EDC in DMF.
- Amidation: Addition of Ammonium Chloride (NH₄Cl) or Ammonia (NH₃) in dioxane.
- Purification: Silica gel chromatography (DCM/MeOH gradient).

Visualization: Synthesis Workflow



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Caption: Step-wise synthetic pathway from the commercially available pyridine precursor to the target picolinamide.

Reactivity & Derivatization Logic

The **3-amino-4-methylpicolinamide** scaffold is "bifunctional," allowing for the construction of fused heterocycles or extended amide chains.

Scaffold Cyclization (Fused Systems)

- Pyrido[3,2-d]pyrimidines: Reacting the C2-amide and C3-amine with orthoesters or aldehydes leads to cyclization. This is a common strategy for generating kinase inhibitor cores.
 - Reagent: Triethyl orthoformate or PhCHO/oxidant.

Amide "Warhead" Modification

- mGlu4 PAM Optimization: The primary amide is often left unsubstituted to act as a hydrogen bond donor/acceptor in the allosteric pocket. However, the C3-amine is frequently derivatized (e.g., sulfonylation or arylation) to reach into hydrophobic sub-pockets.

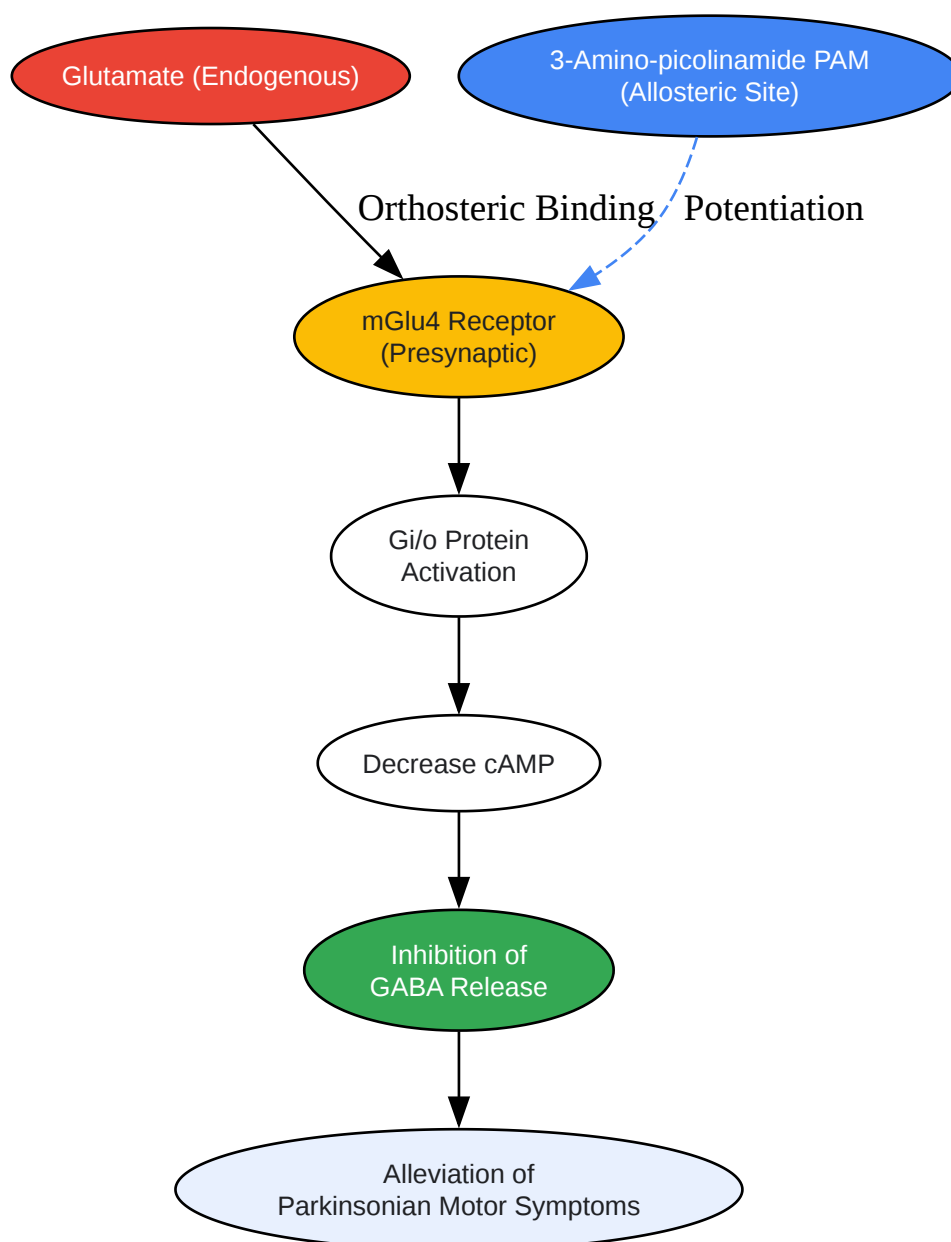
Applications in Drug Discovery[4][5][6][7]

Core Application: mGlu4 Positive Allosteric Modulators (PAMs)

The most significant application of this specific scaffold is in the optimization of mGlu4 PAMs for the treatment of Parkinson's Disease.

- Mechanism: mGlu4 is a Gi/o-coupled GPCR located presynaptically in the globus pallidus. Activation reduces GABAergic transmission.
- Role of the Scaffold: Research indicates that the 3-amino substituent on the picolinamide core is crucial for balancing potency with CNS physicochemical properties (low efflux ratio).
- Key Compound: This scaffold is a direct precursor/analog to the VU0477886 series, where the picolinamide "head" anchors the molecule in the glutamate binding site, while the 3-amino derivatives extend into the allosteric domain.

Visualization: mGlu4 Signaling & PAM Action



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Caption: Mechanism of action for mGlu4 PAMs derived from the 3-aminopicolinamide scaffold.

Safety & Handling

While specific toxicological data for CAS 1612242-49-5 is limited, handling should follow protocols for aminopyridines, which are known potassium channel blockers.

- Hazard Classification (Predicted): Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2.

- PPE: Nitrile gloves, safety goggles, and particulate respirator (N95/P2).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The amino group is susceptible to oxidation over time.

References

- Discovery of 3-aminopicolinamides as mGlu4 PAMs
 - Title: Discovery of 3-aminopicolinamides as metabotropic glutamate receptor subtype 4 (mGlu4) positive allosteric modulator warheads engendering CNS exposure and in vivo efficacy.
 - Source: Bioorganic & Medicinal Chemistry Letters (2016).[2][3]
 - Link:
- Chemical Vendor Verification (Ambeed)
 - Title: **3-Amino-4-methylpicolinamide** Product Page (CAS 1612242-49-5).
 - Source: Ambeed.
 - Link:
- General Synthesis of Picolinamides
 - Title: Synthesis and Biological Evaluation of Novel Picolinamide Deriv
 - Source: MDPI Molecules.
 - Link:

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Sources

- [1. Rational Design, Synthesis, and Mechanism of \(3S,4R\)-3-Amino-4-\(difluoromethyl\)cyclopent-1-ene-1-carboxylic Acid Employing a Second-Deprotonation Strategy for Selectivity of Human Ornithine Aminotransferase over \$\gamma\$ -Aminobutyric Acid Aminotransferase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Discovery of 3-aminopicolinamides as metabotropic glutamate receptor subtype 4 \(mGlu4\) positive allosteric modulator warheads engendering CNS exposure and in vivo efficacy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Discovery of 3-aminopicolinamides as metabotropic glutamate receptor subtype 4 \(mGlu4\) positive allosteric modulator warheads engendering CNS exposure and in vivo efficacy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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